

Statistical Validation of TEGOSOFT® 189

Performance Claims: A Comparative Analysis

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Compound of Interest

Compound Name: TEGOSOFT 189

Cat. No.: B1169835

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a statistical validation of the performance claims associated with TEGOSOFT® 189 (INCI: PEG-6 Caprylic/Capric Glycerides). Through a comparative analysis with commonly used alternatives, this document aims to equip researchers, scientists, and drug development professionals with the data necessary to make informed decisions in formulation development. The information presented is based on publicly available experimental data.

Executive Summary

TEGOSOFT® 189 is a versatile non-ionic surfactant widely employed in the cosmetic and pharmaceutical industries as a solubilizer, emulsifier, and emollient. This guide critically examines its performance in these key functional areas against other industry-standard and emerging alternatives. The comparative data suggests that while TEGOSOFT® 189 is a competent and gentle ingredient, particularly effective in micellar cleansers, other options may offer superior performance in specific applications such as solubilizing certain active ingredients or meeting demands for "natural" formulations.

Comparative Performance Data

The following tables summarize the available quantitative data comparing TEGOSOFT® 189 with alternative ingredients across various performance parameters.

Solubilizing Efficacy

The ability of a solubilizer to incorporate a lipophilic substance into an aqueous system is a critical performance indicator. The following data is derived from a study investigating the dermal delivery of Niacinamide.

Table 1: Solubility of Niacinamide in Various Solvents (% w/v)

Solvent System	Niacinamide Solubility (% w/v)
TEGOSOFT® 189 (PEG-6 Caprylic/Capric Glycerides)	5.6 ± 0.3 ^[1]
Propylene Glycol (PG)	Higher than TEGOSOFT® 189 ^[1]
Transcutol® P (TC)	Higher than TEGOSOFT® 189 ^[1]
Dimethyl Isosorbide (DMI)	Higher than TEGOSOFT® 189 ^[1]
PEG 400	Higher than TEGOSOFT® 189 ^[1]
PG:TEGOSOFT® 189 (50:50)	25.4 ± 0.1
PEG 400:TEGOSOFT® 189 (50:50)	15.0 ± 1.0

Note: Specific solubility values for PG, TC, DMI, and PEG 400 were not provided in the summarized text but were indicated to be significantly higher than neat TEGOSOFT® 189.

Skin Permeation and Retention

Effective dermal delivery often requires a balance between skin permeation and retention of the active ingredient.

Table 2: Dermal Delivery of Niacinamide (24h in-vitro study)

Vehicle	Cumulative Permeation ($\mu\text{g}/\text{cm}^2$)	Skin Retention (%)
PG:TEGOSOFT® 189 (50:50)	4.9 ± 1.1	27.4 ± 4.6
PEG 400:TEGOSOFT® 189 (50:50)	3.0 ± 0.3	Not specified
Neat Propylene Glycol (PG)	46.0	Lower than PG:TEGOSOFT® 189[1]
Neat Transcutol® P (TC)	95.1	Lower than PEG 400:TC
Neat Dimethyl Isosorbide (DMI)	103.6	Lower than PEG 400:DMI
Neat PEG 400	No permeation	Not specified

Irritation Potential

The potential for an ingredient to cause skin or eye irritation is a crucial safety and performance parameter. The Hen's Egg Test-Chorioallantoic Membrane (HET-CAM) assay is a common in-vitro method to assess irritation potential.

Table 3: Comparative Irritation Scores (HET-CAM Assay)

Substance (at 4 wt%)	Irritation Score (IS)	Irritation Classification
TEGOSOFT® 189 (PEG-6 Caprylic/Capric Glycerides)	14.1	Severe Irritant
Polyglyceryl-10 Monocaprylate	8.4	Moderate Irritant
Olive Oil PEG-8 Esters	8.2	Moderate Irritant
Poloxamer 184	Lower than other tested samples	Not specified
0.9 wt% NaCl solution	Not specified	Negative Control
0.1 mol/L NaOH solution	Not specified	Positive Control

Cleansing Efficacy

Cleansing efficacy is a key performance metric for ingredients used in products like micellar water and makeup removers.

Table 4: In-vitro Makeup Removal Efficacy against Pen Eyeliner

Cleansing Agent	In-vitro Cleansing Efficacy
TEGOSOFT® 189 (PEG-6 Caprylic/Capric Glycerides)	Good
Polyglyceryl-10 Monocaprylate	Much better than TEGOSOFT® 189

Experimental Protocols

Niacinamide Solubility and Dermal Delivery

A detailed protocol for the solubility and in-vitro dermal delivery studies of Niacinamide can be found in the publication by Moghimipour et al. (2020). The key aspects of the methodology are outlined below.

Excess Niacinamide was added to each solvent system and shaken for 48 hours at room temperature. The samples were then centrifuged, and the supernatant was diluted and analyzed by a validated HPLC method to determine the concentration of dissolved Niacinamide.

Full-thickness porcine ear skin was used as a model membrane in Franz diffusion cells. A finite dose (5 $\mu\text{L}/\text{cm}^2$) of the Niacinamide-containing formulation was applied to the skin surface. The receptor phase was sampled at predetermined time intervals over 24 hours and analyzed by HPLC to determine the cumulative permeation of Niacinamide. At the end of the study, the skin was processed to extract and quantify the amount of Niacinamide retained within the tissue.

HET-CAM Irritation Assay

The HET-CAM assay was performed to evaluate the irritation potential of the test substances. Fertilized hen's eggs were incubated for 9 days. On the 10th day, the chorioallantoic membrane (CAM) was exposed. The test substance was applied to the CAM, and the membrane was

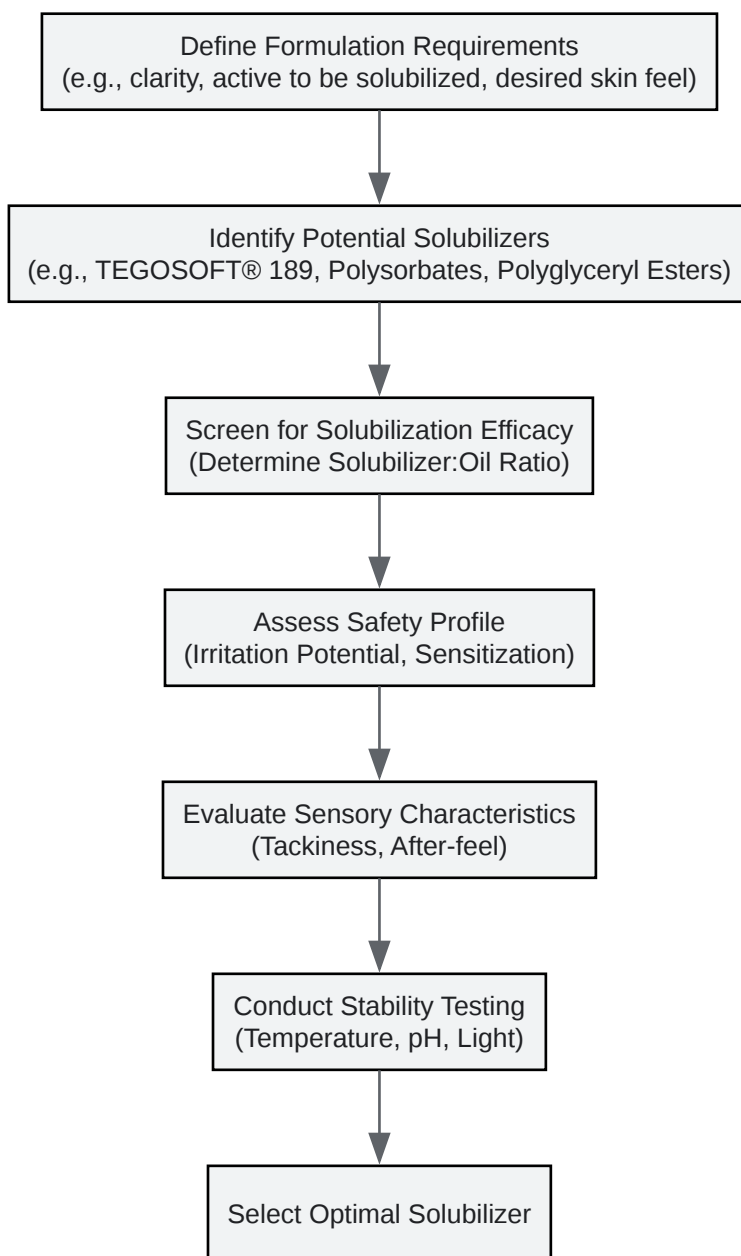
observed for 5 minutes for the occurrence of hemorrhage, lysis, and coagulation. The time taken for each of these events to occur was recorded and used to calculate the Irritation Score (IS).

In-vitro Cleansing Efficacy

The in-vitro cleansing efficacy was evaluated by applying a standardized amount of pen eyeliner to a substrate. The substrate was then subjected to a standardized cleansing protocol using the test formulations. The amount of makeup removed was quantified to determine the cleansing efficacy.

Visualizing Performance and Selection Pathways Solubilizer Selection Workflow

The selection of an appropriate solubilizer is a multi-faceted process that involves balancing efficacy, safety, and formulation aesthetics. The following diagram illustrates a typical workflow for selecting a solubilizer.

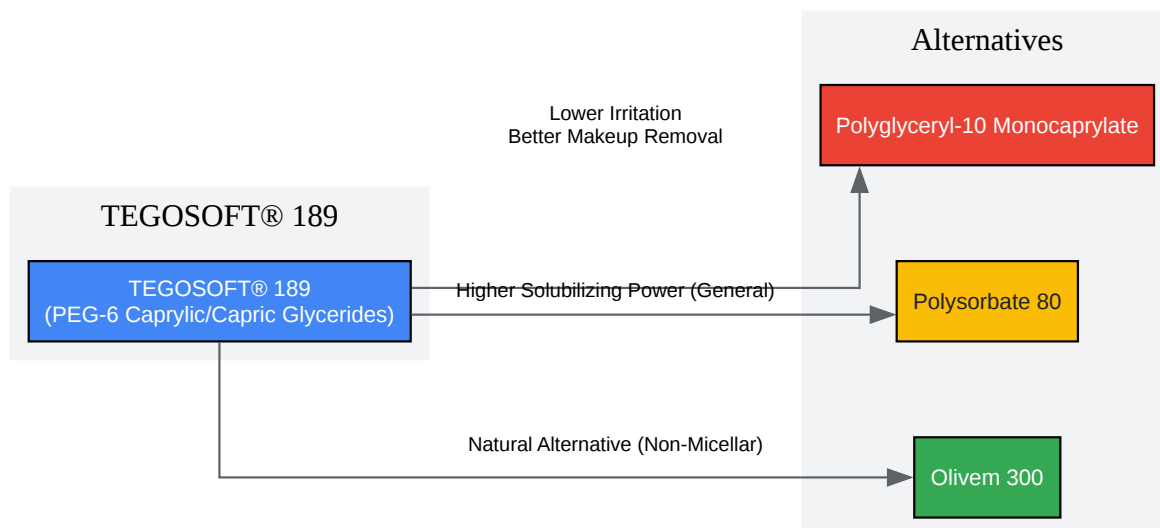


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Caption: A workflow for selecting a suitable solubilizer.

Comparative Performance Overview

The following diagram provides a high-level comparison of TEGOSOFT® 189 against its alternatives based on the available data.



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Caption: Performance comparison of TEGOSOFT® 189.

Conclusion

TEGOSOFT® 189 (PEG-6 Caprylic/Capric Glycerides) is a well-established ingredient with a documented performance profile as a solubilizer, emulsifier, and emollient. The available data indicates that while it is effective, particularly in cleansing formulations, alternative ingredients may offer advantages in specific areas. For instance, Polyglyceryl-10 Monocaprylate has demonstrated lower irritation potential and superior makeup removal efficacy. For solubilizing challenging actives, traditional non-ionic surfactants like Polysorbate 80 may provide higher efficacy.

The choice of ingredient will ultimately depend on the specific requirements of the formulation, including the desired performance, safety profile, and marketing claims (e.g., "natural" or "PEG-free"). This guide provides a starting point for a data-driven approach to ingredient selection. It is recommended that formulators conduct their own studies to validate the performance of any ingredient within their specific formulation matrix.

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References

- 1. researchgate.net [researchgate.net]
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